(S)-(+)-1-Cyclohexylethylamine density

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	(S)-(+)-1-Cyclohexylethylamine	
CAS No.:	17430-98-7; 2979-22-8	
Cat. No.:	B2852713	Get Quote

An In-Depth Technical Guide to the Density of **(S)-(+)-1-Cyclohexylethylamine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-(+)-1-Cyclohexylethylamine [CAS Number: 17430-98-7] is a chiral primary amine that serves as an indispensable building block in modern asymmetric synthesis.[1] Its stereochemically defined structure is instrumental in the development of enantiomerically pure compounds, particularly within the pharmaceutical and agrochemical industries where specific stereoisomers are essential for therapeutic efficacy and selectivity.[2][3] As with any critical raw material, a comprehensive understanding of its physicochemical properties is fundamental for its effective application in synthesis, process scale-up, purification, and formulation.

Among these properties, density is a cornerstone physical constant. It is a simple yet powerful parameter that provides insights into a material's purity and is crucial for the precise execution of chemical processes. This technical guide offers an in-depth exploration of the density of **(S)-(+)-1-Cyclohexylethylamine**, detailing its reported values, the critical importance of this parameter in a research and development setting, and robust, validated methodologies for its accurate experimental determination.

Physicochemical and Identification Data

A precise understanding of a compound begins with its fundamental properties. **(S)-(+)-1-Cyclohexylethylamine** is a colorless to pale yellow liquid with a characteristic amine odor.[4]

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Its key identifying and physical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	$C_8H_{17}N$	[4][5][6]
Molecular Weight	127.23 g/mol	[4][5][7][8]
CAS Number	17430-98-7	[4][6][7][8]
IUPAC Name	(1S)-1-cyclohexylethanamine	[4][5]
Synonyms	(S)-(+)-α-Methylcyclohexanemethylamine, (S)-(+)-(1-Aminoethyl)cyclohexane	[3][4][7]
Boiling Point	60 °C at 12 mmHg; 177-178 °C (lit.)	[7][8]
Refractive Index	n20/D 1.4614 (lit.)	[7][8]

Reported Density Values

The density of **(S)-(+)-1-Cyclohexylethylamine** has been reported in literature and by various commercial suppliers. As density is temperature-dependent, it is crucial to note the conditions under which the measurement was taken. A summary of available data is presented below.
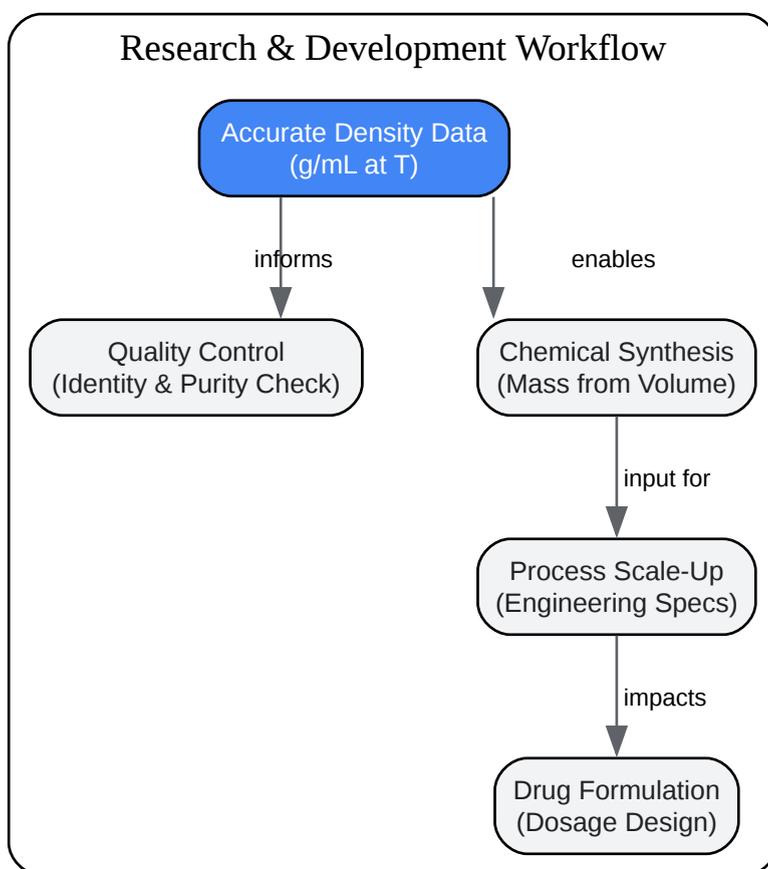
Density (g/mL)	Temperature (°C)	Source(s)
0.856	25	[7][8]
0.866	20	[7][8]
0.87	Not Specified	[2][3]
0.94	25	[7]

Note: The value of 0.94 g/mL at 25°C appears to be an outlier in the available data and may warrant further investigation or verification if critical to an application.

The Critical Role of Density in Research and Drug Development

While a simple physical constant, density is a parameter with significant implications across the entire lifecycle of chemical and pharmaceutical development. Its accurate determination is not merely an academic exercise but a practical necessity for ensuring reproducibility, safety, and quality.

- Stoichiometric Precision in Synthesis: In many laboratory and manufacturing settings, liquids are often dispensed by volume for convenience and efficiency. Density provides the essential conversion factor to determine the precise mass of the amine being added to a reaction, ensuring accurate stoichiometric ratios which are critical for reaction yield, purity, and minimizing side-product formation.

- Quality Control (QC) and Material Verification: Density serves as a first-line, non-destructive test for raw material identity and purity. An incoming batch of **(S)-(+)-1-Cyclohexylethylamine** should exhibit a density within a tight, pre-defined specification at a given temperature. Deviations can signal contamination, the presence of solvents, or that the incorrect material has been supplied.

- Process Engineering and Scale-Up: During process development and scale-up, density data is vital for engineering calculations. It is used to size reactors, pumps, and other fluid handling equipment. Furthermore, it influences heat and mass transfer calculations, which are critical for maintaining process control and safety in larger vessels.

- Formulation and Drug Product Manufacturing: In the development of a final drug product, the density of intermediates and the active pharmaceutical ingredient (API) is crucial.[2] It is used for preparing solutions of a specific molarity or weight/volume percentage, and it can influence properties of solid dosage forms, such as powder flow and tablet compaction.

Research & Development Workflow

Accurate Density Data
(g/mL at T)

informs

enables

Quality Control
(Identity & Purity Check)

Chemical Synthesis
(Mass from Volume)

input for

Process Scale-Up
(Engineering Specs)

impacts

Drug Formulation
(Dosage Design)

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Caption: Logical flow of density data application.

Experimental Protocols for Density Determination

To ensure trustworthiness and reproducibility, the density of **(S)-(+)-1-Cyclohexylethylamine** should be determined using a validated, precise method. The two most common and reliable methods for liquids are the gravimetric determination using a pycnometer and the instrumental method using a digital density meter.

# Method 1: Pycnometer (Specific Gravity Bottle) Method

This classic gravimetric method is highly accurate when performed with care and relies on the precise determination of the mass of a known volume of the liquid.[9][10]

Causality and Principle: The pycnometer is a glass flask with a precisely fitted stopper that has a capillary bore, ensuring that the flask can be filled with a constant, reproducible volume. By weighing the pycnometer empty, filled with a reference liquid of known density (e.g., deionized water), and finally filled with the sample liquid, the density of the sample can be calculated with high precision. Temperature control is the most critical variable for accuracy.

Detailed Step-by-Step Protocol:

- Preparation: Thoroughly clean a pycnometer (e.g., 10 mL or 25 mL) with a suitable solvent, followed by deionized water and acetone. Dry the pycnometer completely in an oven and allow it to cool to ambient temperature in a desiccator.

- Mass of Empty Pycnometer (m_1): Weigh the clean, dry pycnometer with its stopper on an analytical balance to four decimal places. Record this mass as m_1.

- Calibration with Deionized Water:

  - Fill the pycnometer with deionized water that has been equilibrated in a constant temperature water bath (e.g., 20.0 °C or 25.0 °C).

  - Insert the stopper carefully, allowing excess water to exit through the capillary. Ensure no air bubbles are trapped.

  - Submerge the filled pycnometer (up to the neck) in the constant temperature water bath for at least 20 minutes to ensure thermal equilibrium.

  - Remove the pycnometer, carefully wipe the exterior dry, and re-weigh it. Record this mass as m_2.

- Mass of Sample (m_3): Empty and dry the pycnometer. Fill it with **(S)-(+)-1-Cyclohexylethylamine**, ensuring it is also at the same constant temperature. Repeat the process of inserting the stopper, equilibrating in the water bath, drying the exterior, and weighing. Record this mass as m_3.

- Calculation:

  - Mass of water (m_water): m_water = m_2 - m_1

- Volume of pycnometer (V): $V = m\_water / \rho\_water$ (where ρ_water is the known density of water at the specific temperature, e.g., 0.99820 g/mL at 20.0 °C).

- Mass of sample (m_sample): $m\_sample = m_3 - m_1$

- Density of sample (ρ_sample): $\rho\_sample = m\_sample / V$
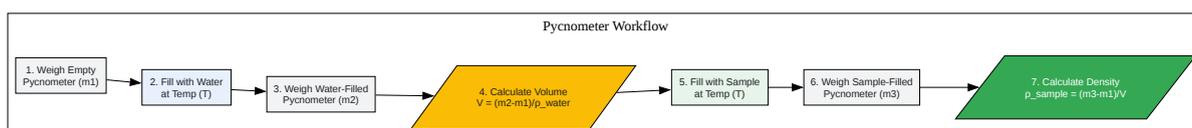
Caption: Experimental workflow for the pycnometer method.

Method 2: Oscillating U-tube (Digital Density Meter)

This instrumental method is rapid, requires a small sample volume, and provides highly accurate and repeatable results.

Causality and Principle: The instrument contains a U-shaped borosilicate glass tube that is electromagnetically excited to oscillate at its characteristic frequency. This frequency is dependent on the total mass of the tube and its contents. When the tube is filled with a sample, the frequency changes. The instrument measures this change and, based on prior calibration with fluids of known density (like air and water), directly calculates and displays the sample's density. Built-in Peltier elements provide precise temperature control.

Detailed Step-by-Step Protocol:

- Instrument Calibration: Perform a two-point calibration check using dry air and fresh, degassed, ultrapure water at the desired measurement temperature (e.g., 20.0 °C or 25.0 °C) as per the instrument's operating procedure.

- Cell Cleaning: Ensure the measuring cell is clean and dry. Flush with a suitable solvent (e.g., ethanol or acetone) and dry with a stream of air or nitrogen if necessary.

- Sample Introduction: Using a syringe, inject the **(S)-(+)-1-Cyclohexylethylamine** sample into the measuring cell. Inject slowly and smoothly to avoid introducing air bubbles, which will cause erroneous results.

- Equilibration and Measurement: Allow the instrument to achieve thermal equilibrium. The density reading will stabilize once the set temperature is reached.

- Data Recording: Record the stable density value displayed by the instrument.

- Post-Measurement Cleaning: Clean the cell thoroughly with a suitable solvent to prevent residue from affecting subsequent measurements.

Self-Validation and Data Interpretation

The slight variations in reported density values underscore the importance of in-house verification.[3][7][8] Factors such as the purity grade (e.g., 98% vs ≥99%) and the specific experimental method can contribute to these differences. For any critical application, particularly in a regulated GxP (Good 'x' Practice) environment, relying solely on supplier data is insufficient.

A self-validating system involves:

- Method Suitability: Choosing a method appropriate for the required level of precision (e.g., digital densitometer for high-throughput QC).

- Calibration: Regular calibration of the equipment (analytical balance, thermometer, digital densitometer) with traceable standards.

- Replicate Measurements: Performing measurements in triplicate to ensure repeatability and calculate standard deviation.

- Systematic Documentation: Recording all experimental parameters, including temperature, equipment IDs, sample batch number, and raw data, in a controlled laboratory notebook.

By adhering to these principles, researchers and drug development professionals can generate trustworthy and defensible density data, ensuring the quality and consistency of their work.

Conclusion

The density of **(S)-(+)-1-Cyclohexylethylamine** is a fundamental physicochemical property with far-reaching implications in its application as a chiral building block. With established literature values centering around 0.866 g/mL at 20 °C and 0.856 g/mL at 25 °C, this parameter is essential for ensuring stoichiometric accuracy in synthesis, verifying material quality, and enabling robust process scale-up and formulation. The use of validated experimental protocols, such as the pycnometer or digital densitometer methods, allows for the precise and reliable determination of this critical constant, underpinning scientific integrity and contributing to the successful development of novel chemical entities.

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- To cite this document: BenchChem. [(S)-(+)-1-Cyclohexylethylamine density]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2852713#s-1-cyclohexylethylamine-density]

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